

long-term stability of DL-5-Hydroxylysine hydrochloride stock solutions

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Compound of Interest

Compound Name: *DL-5-Hydroxylysine hydrochloride*

Cat. No.: *B555914*

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Technical Support Center: DL-5-Hydroxylysine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability and handling of **DL-5-Hydroxylysine hydrochloride** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **DL-5-Hydroxylysine hydrochloride** stock solutions?

A1: The recommended solvent for preparing stock solutions of **DL-5-Hydroxylysine hydrochloride** is high-purity water (H₂O)[1][2]. It is also soluble in PBS (pH 7.2)[3]. This compound is insoluble in DMSO and Ethanol[4].

Q2: What are the recommended storage conditions and long-term stability of stock solutions?

A2: For optimal long-term stability, prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored in sealed containers away from moisture[1]. The stability under different storage conditions is as follows:

- -80°C: Stable for 6 months to 1 year[1][2][4].

- -20°C: Stable for 1 month[1][4].

Q3: How should I store the solid form of **DL-5-Hydroxylysine hydrochloride**?

A3: The solid (powder) form of **DL-5-Hydroxylysine hydrochloride** should be stored at -20°C in a sealed container, away from moisture[1][4]. Under these conditions, it is stable for at least three years[4].

Q4: Is it necessary to filter the stock solution after preparation?

A4: Yes, if you are using a water-based stock solution for cell culture or other sensitive applications, it is recommended to filter and sterilize it with a 0.22 µm filter before use[1].

Troubleshooting Guide

Issue 1: My **DL-5-Hydroxylysine hydrochloride** powder won't dissolve completely in DMSO or Ethanol.

- Cause: **DL-5-Hydroxylysine hydrochloride** is insoluble in DMSO and Ethanol[4].
- Solution: Prepare your stock solution using high-purity water or PBS (pH 7.2)[1][3].

Issue 2: I am observing reduced activity or inconsistent results with my stock solution over time.

- Cause 1: The product may have been inactivated due to repeated freeze-thaw cycles[1].
- Solution 1: Always aliquot the stock solution into single-use volumes after preparation to minimize the number of times the main stock is thawed.
- Cause 2: The solution may have degraded due to improper storage temperature or duration.
- Solution 2: Ensure that the stock solution is stored at the correct temperature and used within the recommended stability period. For storage longer than one month, -80°C is required[1][4].

Data Summary

Stock Solution Stability

Storage Temperature	Recommended Solvent	Stability Duration	Source(s)
-80°C	H ₂ O	6 months - 1 year	[1][2][4]
-20°C	H ₂ O	1 month	[1][4]

Solid Form Stability

Storage Temperature	Form	Stability Duration	Source(s)
-20°C	Powder	3 years	[4]
4°C	Powder	Recommended for short-term	[1]

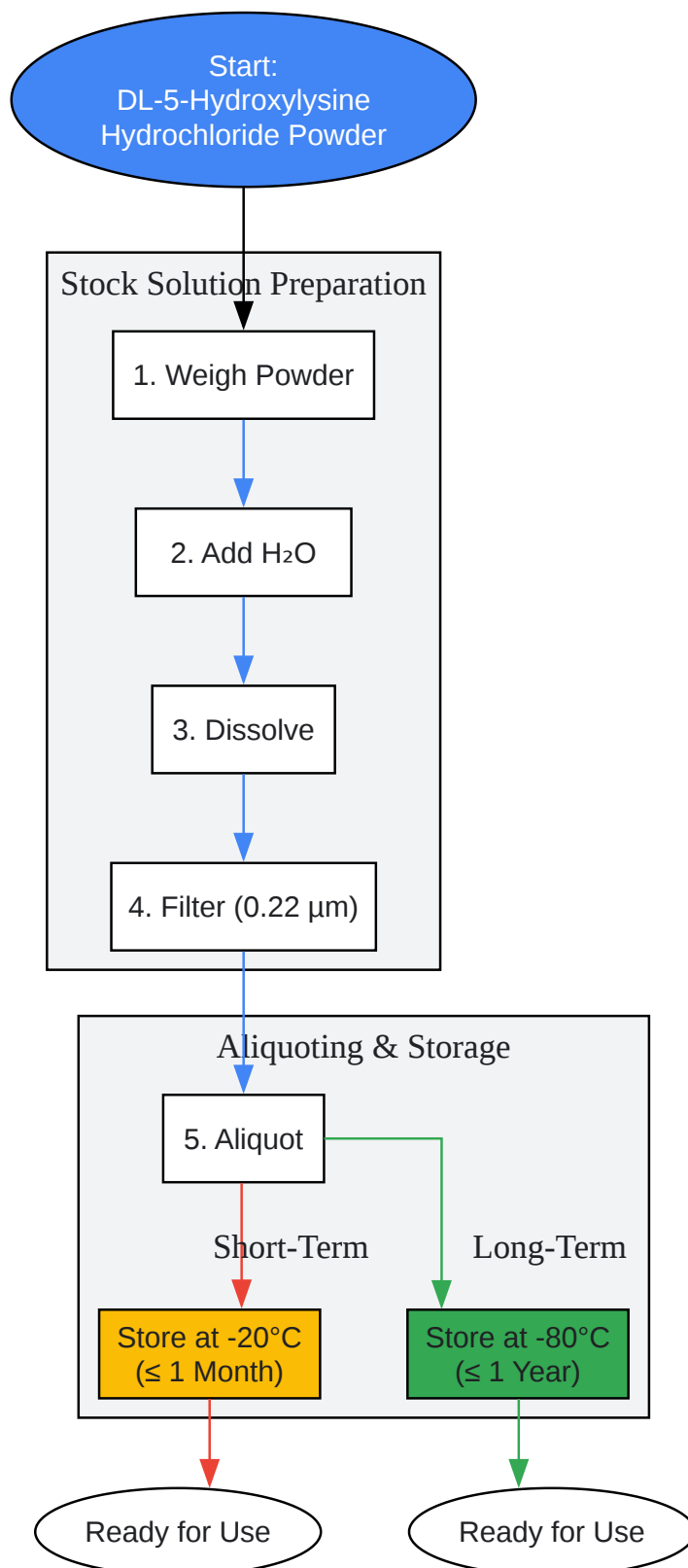
Experimental Protocols

Protocol for Preparation of a 100 mM Aqueous Stock Solution

- Weighing: Accurately weigh out the desired amount of **DL-5-Hydroxylysine hydrochloride** powder (Molecular Weight: 198.65 g/mol) in a sterile conical tube. For example, to make 10 mL of a 100 mM solution, weigh out 198.65 mg.
- Dissolution: Add the appropriate volume of high-purity water (e.g., 10 mL) to the tube.
- Mixing: Vortex or gently sonicate the solution until the powder is completely dissolved. The solution should be clear.
- Sterilization (if required): For sterile applications, pass the solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting: Dispense the stock solution into smaller, single-use sterile microcentrifuge tubes. This is critical to prevent contamination and degradation from repeated freeze-thaw cycles[1].
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -80°C for long-term use (up to 1 year) or at -20°C for short-

term use (up to 1 month)[1][2][4].

Visualizations



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Caption: Workflow for preparing and storing **DL-5-Hydroxylysine hydrochloride** stock solutions.

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